

# A Comprehensive Technical Guide to the Chemical Properties of Reineckate Salt

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## Compound of Interest

Compound Name: Reineckate

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Reinecke's salt, ammonium diamminetetraakis(isothiocyanato)chromate(III), is a coordination compound with a rich history in analytical and inorganic chemistry. Its utility as a precipitating agent for primary and secondary amines, certain amino acids, and alkaloids makes it a valuable reagent in biochemical and pharmaceutical research. This guide provides an in-depth overview of its chemical properties, experimental protocols, and key applications.

## Core Chemical and Physical Properties

Reinecke's salt is a dark-red crystalline solid with the chemical formula  $\text{NH}_4[\text{Cr}(\text{NCS})_4(\text{NH}_3)_2] \cdot \text{H}_2\text{O}$ . The central chromium(III) ion is octahedrally coordinated to six nitrogen atoms. The two ammonia ( $\text{NH}_3$ ) ligands are in a trans configuration, and the four isothiocyanate ( $\text{NCS}^-$ ) ligands are linear. The compound crystallizes as a monohydrate.

## Structural and Physical Data

Property	Value	Reference
Chemical Formula	C <sub>4</sub> H <sub>12</sub> CrN <sub>7</sub> OS <sub>4</sub>	[1]
Molar Mass	354.42 g/mol	[1]
Appearance	Dark-red crystalline solid or powder	[1]
Melting Point	270 °C (518 °F; 543 K) with decomposition	[1]
Density	1.49 g/cm <sup>3</sup>	[1]
Coordination Geometry	Octahedral	[1]

## Solubility and Stability

Reinecke's salt exhibits distinct solubility characteristics and is sensitive to its environment. It is sparingly soluble in cold water but readily soluble in hot water, ethanol, and acetone.[1][2]

Aqueous solutions of Reinecke's salt are unstable and decompose over time. This decomposition is slow at room temperature, taking approximately two weeks, but accelerates significantly at temperatures above 65°C.[3][4] The process results in the formation of a blue-colored solution and the liberation of highly toxic hydrogen cyanide (HCN) gas.[3][4] Similar decomposition occurs in boiling alcohol.[3] Due to its moisture sensitivity and thermal instability, the salt should be stored in a dry, dark, and refrigerated environment.[2]

Solvent	Solubility	Reference
Cold Water	Sparingly soluble	[5]
Hot Water	Soluble	[1]
Ethanol	Soluble	[1]
Acetone	Soluble	[1]
Benzene	Insoluble	[2]
Dilute HCl	Insoluble	[6]

## Spectroscopic Properties

The spectroscopic signature of Reinecke's salt is key to its characterization.

Spectrum Type	Characteristic Peaks / Features	Reference
UV-Vis	Absorbance peak at 204 nm	[7]
Infrared (IR)	The C≡N stretching vibration appears as a singlet in Reineckates of amines. For Reineckates of metal ions, this band can split into multiplets depending on the electropositivity of the metal ion.	[8]

## Key Chemical Reactions and Applications

The primary utility of Reinecke's salt stems from its reaction with specific organic and inorganic species to form insoluble precipitates.

- **Precipitation of Amines:** It is widely used for the quantitative precipitation of primary and secondary amines, including those derived from amino acids like proline and hydroxyproline. [1][3] This reaction forms the basis of gravimetric analysis methods for quantifying these compounds.[9]
- **Reaction with Mercury(II):** Reinecke's salt reacts with  $\text{Hg}^{2+}$  compounds to produce a distinct red color or a red precipitate, making it a useful qualitative reagent for mercury detection.[1]

## Experimental Protocols

### Protocol 1: Synthesis of Reinecke's Salt

This protocol is adapted from the established method involving the fusion of ammonium thiocyanate with ammonium dichromate.[3][10][11]

Materials:

- Ammonium thiocyanate ( $\text{NH}_4\text{SCN}$ )
- Ammonium dichromate ( $(\text{NH}_4)_2\text{Cr}_2\text{O}_7$ ), finely powdered
- Large evaporating dish or crucible (4-L capacity)
- Heating source (e.g., sand bath or multiple small flames)
- Thermometer
- Stirring rod
- Beakers
- Ice
- Suction filtration apparatus
- Hot-water funnel
- Refrigerator

Procedure:

- **Fusion:** Gently heat 800 g of ammonium thiocyanate in the evaporating dish. Stir continuously with a thermometer until the solid partially melts and the temperature reaches 145–150°C.
- **Reaction:** Prepare an intimate mixture of 170 g of finely powdered ammonium dichromate and 200 g of ammonium thiocyanate. Add this mixture in small portions (10–12 g) to the molten ammonium thiocyanate while stirring constantly.
- **Temperature Control:** After several portions are added, a vigorous reaction will occur, evolving ammonia and raising the temperature to ~160°C. Discontinue external heating. Add the remainder of the mixture at a rate that allows the heat of reaction to maintain the temperature at 160°C.

- **Cooling & Crushing:** Continue stirring as the deep purple mass cools and solidifies. While still warm, break up the solid product and pulverize it.
- **Initial Purification:** Stir the powdered product with 750 mL of ice-cold water for 15 minutes. This dissolves unreacted starting materials and byproducts.
- **Isolation:** Filter the insoluble crude Reinecke's salt by suction, removing as much of the mother liquor as possible without washing.
- **Recrystallization:** Transfer the crude product to 2.5 L of water pre-warmed to 65°C. Quickly raise the temperature to 60°C and filter the hot solution immediately through a hot-water funnel to remove insoluble impurities (like Morland's salt).
- **Crystallization:** Place the hot filtrate in a refrigerator to crystallize overnight.
- **Collection:** Collect the dark red crystals by filtration. The mother liquor can be used for a second extraction of the residue at 60°C to improve the yield. The final product should be air-dried and stored appropriately.

Diagram 1: Synthesis of Reinecke's Salt

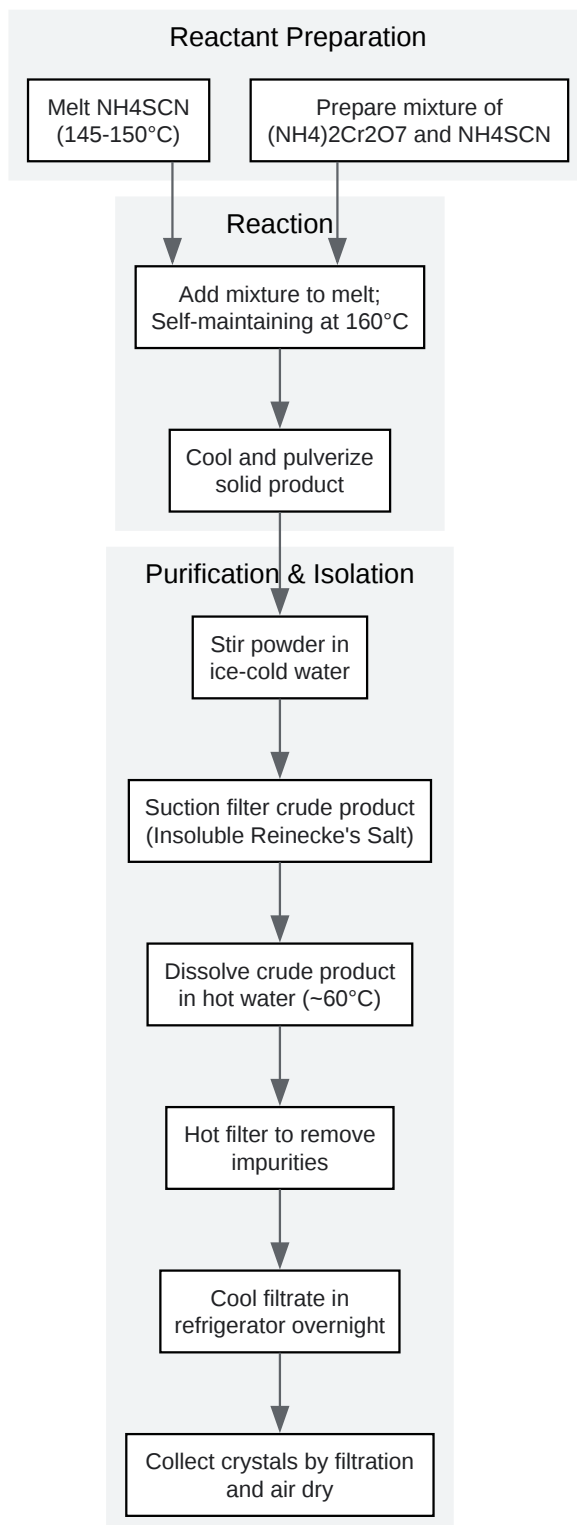
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Diagram 1: Workflow for the synthesis of Reinecke's Salt.

## Protocol 2: Gravimetric Determination of a Primary/Secondary Amine

This protocol outlines the general steps for the quantitative analysis of an amine using Reinecke's salt.<sup>[9]</sup>

### Materials:

- Sample containing the amine of interest
- Reinecke's salt solution (typically ~1-2% in water, freshly prepared)
- Dilute hydrochloric acid (HCl)
- Filtration apparatus (e.g., tared porcelain or glass filtering crucible)
- Drying oven
- Analytical balance

### Procedure:

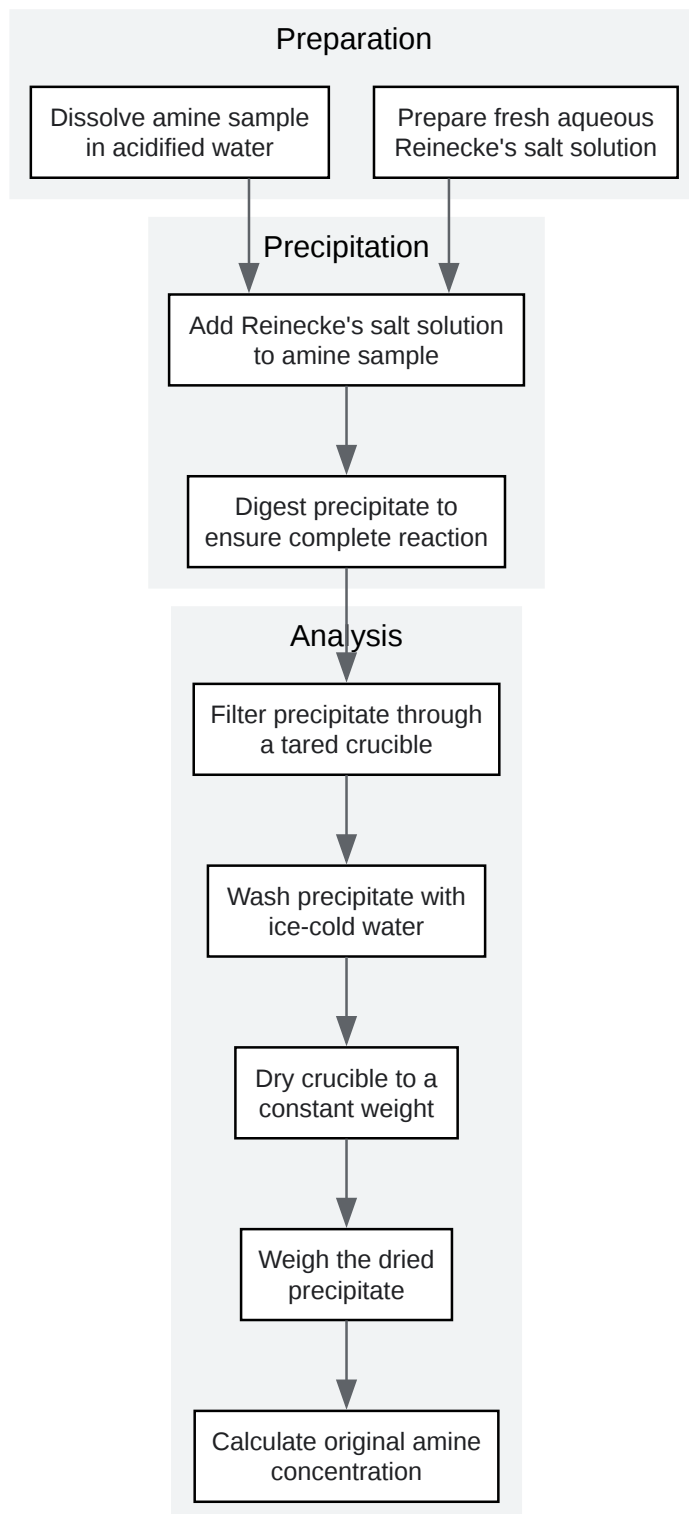
- **Sample Preparation:** Accurately weigh a sample containing the amine and dissolve it in a suitable volume of water. The solution should be slightly acidic; add a few drops of dilute HCl if necessary.
- **Precipitation:** Slowly add a freshly prepared solution of Reinecke's salt to the amine solution while stirring. An excess of the Reinecke's salt solution is required to ensure complete precipitation of the amine-**reineckate** complex. The formation of a pink or reddish precipitate indicates a positive reaction.
- **Digestion:** Allow the precipitate to stand (digest), sometimes with gentle warming, for a period (e.g., 30 minutes to several hours) to allow for complete precipitation and formation of larger, more easily filterable particles.
- **Filtration:** Filter the precipitate through a pre-weighed (tared) filtering crucible. Wash the precipitate with small portions of ice-cold water to remove any excess Reinecke's salt. The

washing is complete when the filtrate runs clear.

- Drying: Dry the crucible containing the precipitate in a drying oven at a moderate temperature (e.g., 105-110°C) until a constant weight is achieved.
- Calculation: Weigh the crucible with the dried precipitate. The mass of the amine in the original sample can be calculated using the mass of the precipitate and the stoichiometric ratio based on the molecular weights of the amine and the precipitated amine-**reineckate** complex.



Diagram 2: Gravimetric Analysis of Amines



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Diagram 2: Workflow for the gravimetric analysis of amines.

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## References

- 1. Reinecke's salt - Wikipedia [en.wikipedia.org]
- 2. Reinecke salt CAS#: 13573-16-5 [m.chemicalbook.com]
- 3. mcconline.org.in [mcconline.org.in]
- 4. pubs.acs.org [pubs.acs.org]
- 5. pubs.acs.org [pubs.acs.org]
- 6. labsolu.ca [labsolu.ca]
- 7. Absorption [Reinecke] | AAT Bioquest [aatbio.com]
- 8. acta.bibl.u-szeged.hu [acta.bibl.u-szeged.hu]
- 9. researchgate.net [researchgate.net]
- 10. Organic Syntheses Procedure [orgsyn.org]
- 11. youtube.com [youtube.com]
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